

Isopentadecyl Acrylate (IPDA): SDS Interpretation, Chemical Properties, and Advanced PSA Formulation Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Isopentadecyl acrylate*

CAS No.: 93804-12-7

Cat. No.: B3059038

[Get Quote](#)

Executive Summary

For researchers and drug development professionals, a Safety Data Sheet (SDS) is more than a regulatory requirement—it is a foundational blueprint for experimental design. **Isopentadecyl acrylate** (IPDA) is a specialized, long-chain branched alkyl acrylate increasingly utilized in the synthesis of pressure-sensitive adhesives (PSAs) for transdermal drug delivery systems and advanced optical displays^{[1][2]}.

This whitepaper synthesizes the chemical properties derived from IPDA safety data, translates these metrics into mechanistic advantages for polymer synthesis, and provides a self-validating protocol for formulating high-performance PSAs.

Navigating the SDS: Critical Chemical & Physical Properties

Before initiating any synthesis, understanding the fundamental physicochemical properties of the monomer is critical. IPDA is characterized by its bulky, 15-carbon branched alkyl chain, which fundamentally alters the macroscopic properties of the resulting polymer[1][3].

Below is a consolidated data profile typically found in a certified IPDA SDS, translated for formulation scientists:

Property	Value / Description	Formulation Implication
Chemical Name	Isopentadecyl acrylate	Nomenclature for regulatory filing.
CAS Number	93804-12-7[4]	Primary identifier for sourcing and SDS retrieval.
EC Number	298-386-0[4]	European Community regulatory identifier.
Molecular Formula	C ₁₈ H ₃₄ O ₂ [3]	High carbon-to-oxygen ratio indicates extreme hydrophobicity.
Molecular Weight	282.5 g/mol [3]	High molar volume; contributes to a lowered dipole moment[1].
Dielectric Constant	Low	Ideal for electronic/optical adhesives preventing signal interference[1].
Polymer Tg Contribution	< -20°C	Acts as a "soft monomer," providing inherent tackiness without external plasticizers[5].

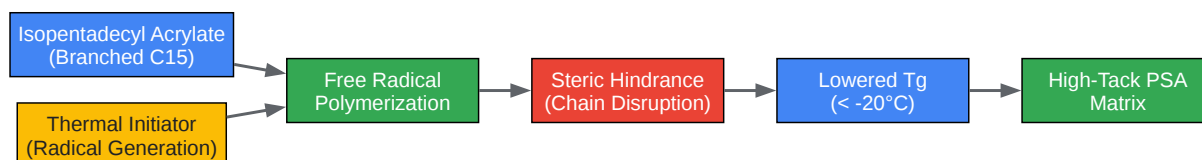
Mechanistic Role of IPDA in Transdermal Adhesives

In transdermal drug delivery, the PSA must maintain intimate contact with the skin for 24 to 168 hours without causing irritation or reacting with the active pharmaceutical ingredient (API)[6].

Historically, formulators added low-molecular-weight liquid plasticizers to stiff polymers to achieve the necessary "tack" (adhesiveness). However, these plasticizers often leach out or

destabilize the API. IPDA solves this through internal plasticization. The long, branched isopentadecyl chains create significant steric hindrance during polymerization. This prevents the polymer backbones from packing tightly together, thereby increasing free volume and drastically lowering the glass transition temperature (

) of the matrix[1][5].



[Click to download full resolution via product page](#)

Figure 1: Mechanism of IPDA-driven steric hindrance reducing Tg in PSA matrices.

Experimental Protocol: Synthesis of an IPDA-Based PSA

To leverage IPDA in a transdermal patch, it is typically copolymerized with a polar monomer (e.g., acrylic acid) to balance hydrophobicity with skin adhesion[6]. The following protocol utilizes free-radical solution polymerization and includes built-in self-validation steps.

Phase 1: Monomer Purification (Causality & E-E-A-T)

Commercial IPDA contains polymerization inhibitors, typically MEHQ (Monomethyl ether hydroquinone), to comply with safe transport regulations outlined in the SDS.

- The "Why": MEHQ acts as a radical scavenger. If left in the monomer, it will consume the initiator, leading to an unpredictable induction period, incomplete conversion, and a broad molecular weight distribution—fatal flaws in pharmaceutical manufacturing.
- Action: Pass the IPDA through a column packed with basic alumina () immediately prior to use to strip the MEHQ.

Phase 2: Step-by-Step Polymerization

- **Preparation:** In a 500 mL round-bottom flask equipped with a reflux condenser, mechanical stirrer, and nitrogen inlet, add 80g of purified IPDA and 20g of Acrylic Acid (polar comonomer).
- **Solvent Addition:** Add 150g of Ethyl Acetate. (Solvent acts as a heat sink to control the exothermic reaction).
- **Initiation:** Add 0.2g of Azobisisobutyronitrile (AIBN) as the thermal initiator.
- **Deoxygenation:** Purge the system with ultra-high-purity Nitrogen for 30 minutes. Causality: Oxygen is a potent diradical that will quench the polymerization process.
- **Reaction:** Submerge the flask in an oil bath pre-heated to 70°C. Maintain stirring at 250 RPM for 8 hours.

Phase 3: Self-Validating Quality Control

Do not assume the reaction is complete based on time alone.

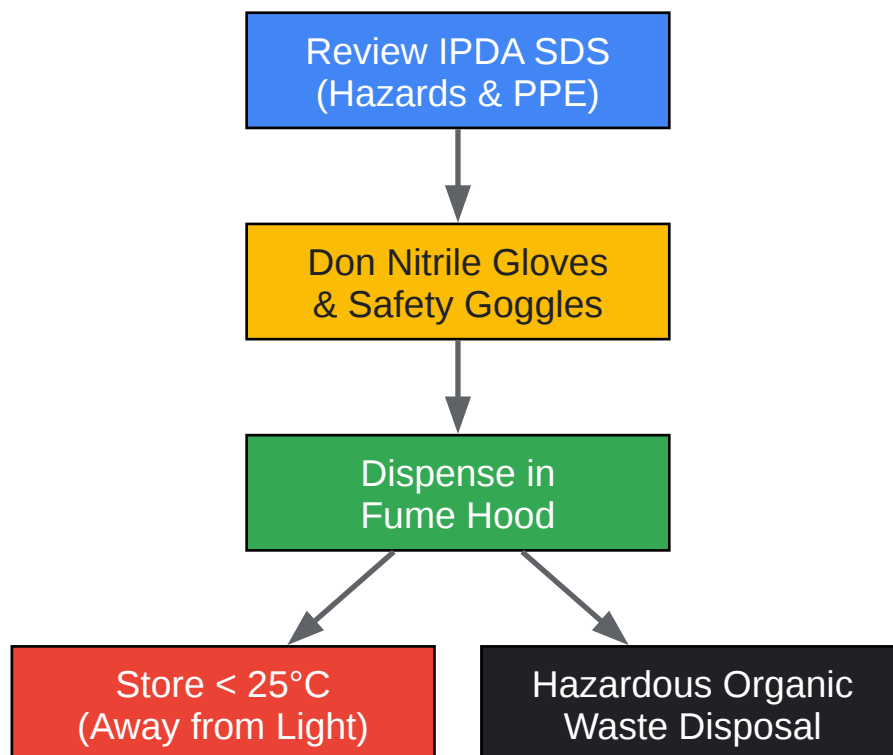
- **Validation Step:** Extract a 1 mL aliquot and analyze it via Fourier Transform Infrared (FTIR) spectroscopy.
- **Marker:** Monitor the carbon-carbon double bond () stretching vibration at 1635 cm^{-1} . The complete disappearance of this peak validates that 100% of the IPDA monomer has been successfully converted into the polymer backbone, ensuring no toxic residual monomers remain in the medical adhesive^[2].

SDS-Guided Safety & Handling Workflow

Acrylate monomers, including IPDA, pose specific occupational hazards. The SDS dictates strict handling protocols to prevent sensitization and uncontrolled exothermic reactions.

- **Skin Sensitization:** Acrylates are known skin sensitizers. Standard latex gloves are highly permeable to acrylates. Nitrile or butyl rubber gloves are mandatory.
- **Storage:** The SDS mandates storage in a cool, dark environment ($< 25^{\circ}\text{C}$). Exposure to UV light or excess heat can trigger auto-polymerization, which is highly exothermic and can

rupture sealed containers.



[Click to download full resolution via product page](#)

Figure 2: Standard safety workflow derived from **Isopentadecyl Acrylate** SDS guidelines.

Procuring the Official SDS

Because SDS documents are updated based on regional regulations (e.g., REACH in Europe, OSHA in the US) and specific supplier impurities, researchers must download the exact SDS from their chemical provider.

For regulatory cross-referencing and baseline hazard identification, the European Chemicals Agency (ECHA) provides the most comprehensive public dossiers on IPDA (CAS: 93804-12-7) [4][7]. Commercial suppliers such as Angene International and Molaid also provide direct PDF downloads of batch-specific SDS documentation upon purchase[3].

References

- ECHA CHEM - Related Substances (CAS 93804-12-7) Source: European Chemicals Agency (europa.eu) URL:[[Link](#)]

- **Isopentadecyl acrylate** - CAS 93804-12-7 Chemical Properties Source: Molaid URL:[[Link](#)]
- Angene International Limited - Chemical Buyers Guide Source: ChemBuyersGuide URL: [[Link](#)]
- EP2706102A1 - Adhesive, adhesive layer, and adhesive sheet Source: Google Patents URL
- EP1802665A1 - Method for the manufacture of pressure sensitive adhesives Source: Google Patents URL
- High Enhancer-Loading Polyacrylate Formulation for Transdermal Applications Source: Googleapis (Patent Application) URL:[[Link](#)]
- WO1986000814A1 - Adhesive transdermal dosage layer Source: Google Patents URL

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. EP2706102A1 - Adhesive, adhesive layer, and adhesive sheet - Google Patents [patents.google.com]
- 2. EP1802665A1 - Method for the manufacture of pressure sensitive adhesives - Google Patents [patents.google.com]
- 3. Isopentadecyl acrylate - CAS号 93804-12-7 - 摩熵化学 [molaid.com]
- 4. ECHA CHEM [chem.echa.europa.eu]
- 5. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 6. WO1986000814A1 - Adhesive transdermal dosage layer - Google Patents [patents.google.com]
- 7. hazardous-waste-properties-ann-3-dir-2008-98 - ECHA [echa.europa.eu]
- To cite this document: BenchChem. [Isopentadecyl Acrylate (IPDA): SDS Interpretation, Chemical Properties, and Advanced PSA Formulation Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3059038/docs#isopentadecyl-acrylate-ipda-sds-interpretation-chemical-properties-and-advanced-psa-formulation-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)